

Essential Safety and Operational Guide for Handling WEE1-IN-10 (Potrasertib)

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Compound of Interest

Compound Name: *WEE1-IN-10*
CAS No.: *2226938-19-6*
Cat. No.: *B15585572*

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety, handling, and disposal protocols for the potent and selective WEE1 kinase inhibitor, **WEE1-IN-10**, also known as Potrasertib or IMP7068. Adherence to these guidelines is critical for ensuring personnel safety and maintaining a compliant laboratory environment.

I. Compound Identification and Properties

WEE1-IN-10 is a small molecule inhibitor of WEE1 kinase, a key regulator of the G2/M cell cycle checkpoint. By inhibiting WEE1, this compound can induce mitotic catastrophe and apoptosis in cancer cells, particularly those with a deficient G1 checkpoint.

Quantitative Data Summary:

Identifier	Alternate Names	CAS Number	Molecular Formula	Molecular Weight	IC ₅₀ (LOVO cells)
WEE1-IN-10	Potrasertib, IMP7068	2226938-19-6	C ₂₈ H ₃₀ Cl ₂ N ₈ O	565.50 g/mol	0.524 µM[1]

Solubility and Storage:

Solvent	Solubility	Storage of Powder	Storage of Stock Solutions
DMSO	50 mg/mL (88.42 mM) [1]	3 years at -20°C[2]	6 months at -80°C[1]
Ethanol	7 mg/mL (12.37 mM) [3]	2 years at 4°C[1]	1 month at -20°C[1]

Note: Hygroscopic nature of DMSO can impact solubility; use freshly opened solvent.[1]

II. Personal Protective Equipment (PPE) and Safe Handling

Given the potent nature of **WEE1-IN-10** as a kinase inhibitor, it should be handled with caution in a laboratory setting. The following PPE and handling procedures are mandatory to minimize exposure risk.

A. Personal Protective Equipment:

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes of solutions or contact with the powder form.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact with the compound.
Body Protection	A lab coat worn over personal clothing.	Provides a barrier against accidental spills and contamination.

B. Engineering Controls and Work Practices:

- Ventilation: All handling of the solid compound and preparation of stock solutions should be conducted in a certified chemical fume hood to prevent inhalation of any airborne particles.
- Hygiene: Avoid direct contact with skin, eyes, and clothing. Do not ingest or inhale. Practice good industrial hygiene and safety protocols. Wash hands thoroughly after handling.[\[4\]](#)
- Environment: Keep the compound away from heat, sparks, and open flames.[\[4\]](#)

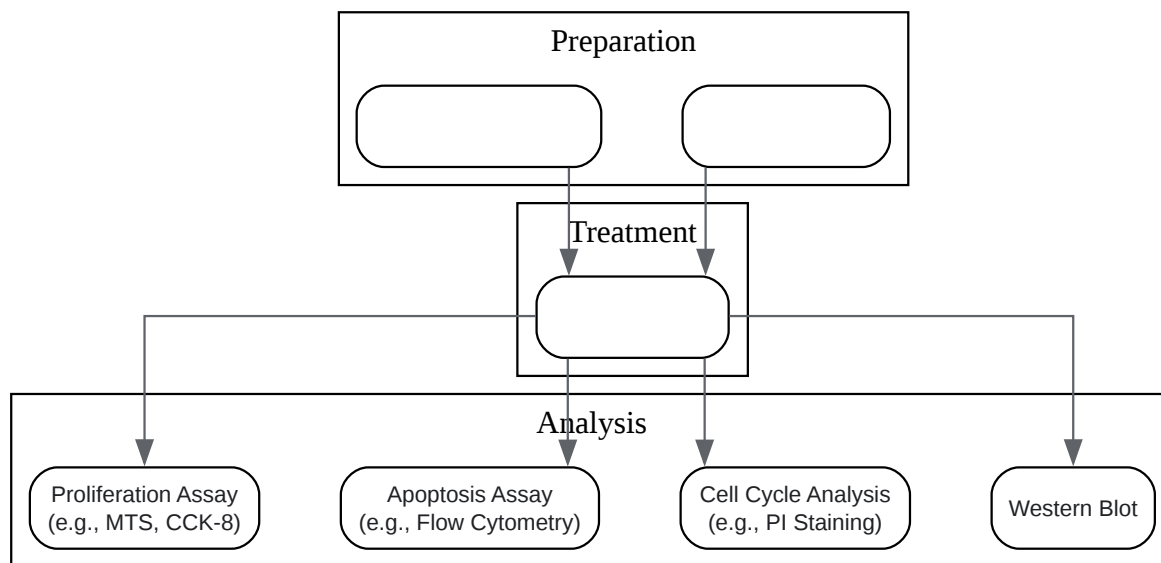
III. Operational Plan: Preparation and Use

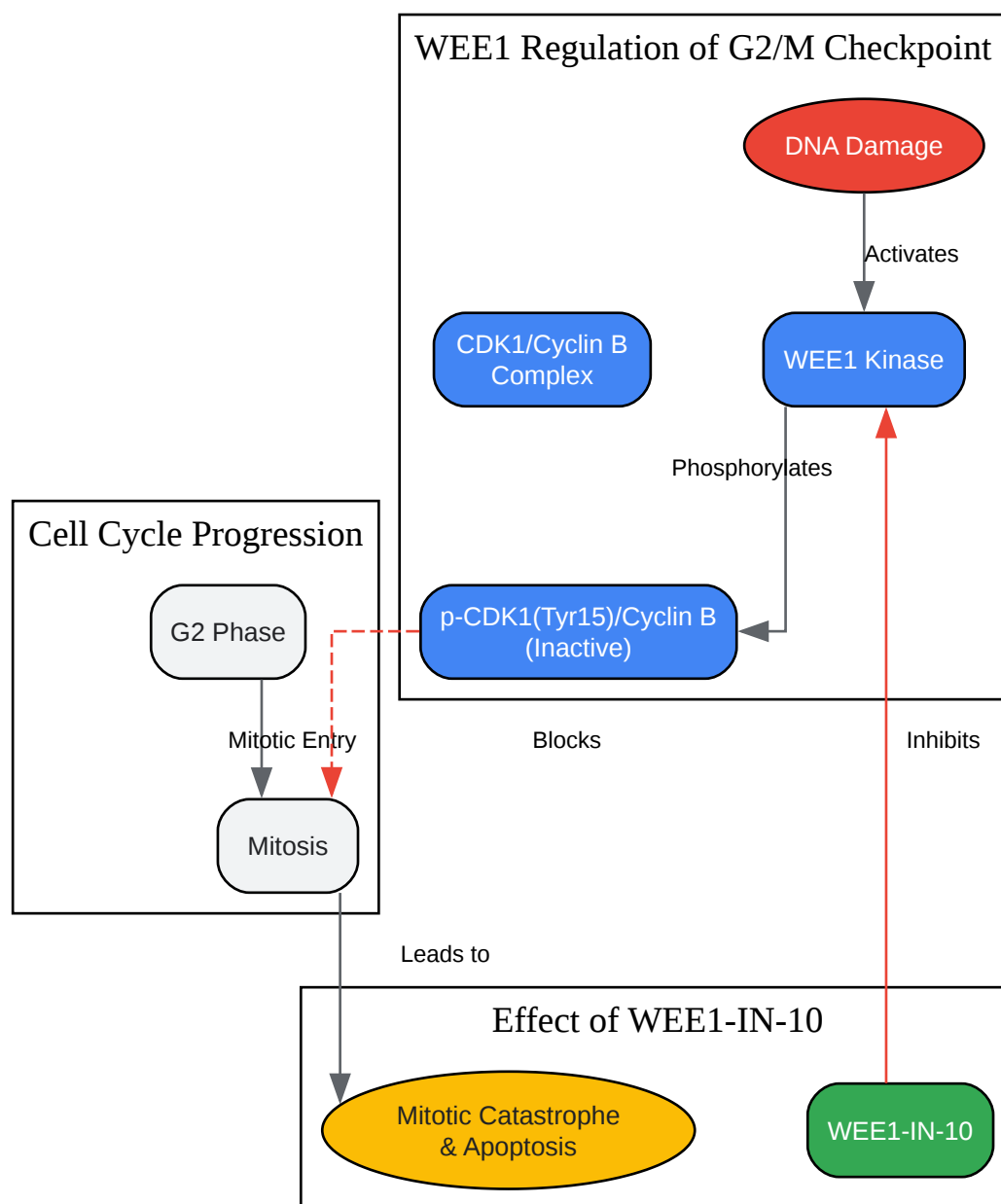
A. Preparation of Stock Solutions:

- Pre-computation: Before weighing, calculate the required mass of **WEE1-IN-10** to achieve the desired concentration for your stock solution (e.g., 10 mM).
- Weighing: In a chemical fume hood, carefully weigh the required amount of **WEE1-IN-10** powder.
- Dissolution: Add the appropriate volume of sterile DMSO to the vial containing the powder. To aid dissolution, ultrasonic treatment may be necessary.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -80°C for long-term stability or -20°C for shorter periods.[\[1\]](#)[\[2\]](#)

B. Experimental Workflow for Cell-Based Assays:

The following diagram outlines a general workflow for assessing the cellular effects of **WEE1-IN-10**.





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